

A Technical Guide to Xylitol-5-13C: Commercial Availability, Purity, and Research Applications

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Xylitol-5-13C, a stable isotope-labeled sugar alcohol crucial for a variety of research applications. This document details its commercial availability, purity standards, and practical applications, with a focus on its use in metabolic research and as an internal standard in analytical methodologies.

Commercial Availability

Xylitol-5-13C is readily available from several reputable suppliers specializing in isotopically labeled compounds for research purposes. These companies offer the compound in various quantities to suit diverse experimental needs, from milligrams for initial studies to larger quantities for extensive research projects. Key suppliers are located across North America, Europe, and Asia, ensuring accessibility for researchers worldwide.

Table 1: Prominent Suppliers of Xylitol-5-13C



Supplier	Geographic Regions Served	Website
INVALID-LINK	Worldwide	https://www.alfa- chemistry.com/
INVALID-LINK	Worldwide	https://www.medchemexpress.
INVALID-LINK	Worldwide	https://www.isotope.com/
INVALID-LINK	North America	https://www.cenmed.com/
INVALID-LINK	Europe	https://www.eurisotop.com/
INVALID-LINK	Worldwide	https://www.trc-canada.com/

Purity and Specifications

The utility of Xylitol-5-13C in research is highly dependent on its chemical and isotopic purity. Suppliers typically provide a Certificate of Analysis (CoA) with each batch, detailing these critical parameters. Researchers should always consult the CoA for lot-specific information.

Table 2: Typical Purity Specifications for Commercial Xylitol-5-13C



Parameter	Typical Specification	Notes
Chemical Purity	≥98%[1][2]	Determined by methods such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC).
Isotopic Purity (¹³C)	≥99 atom % ¹³ C[1]	Indicates the percentage of molecules where the carbon at the 5th position is ¹³ C.
Molecular Formula	¹³ CC ₄ H ₁₂ O ₅	-
Molecular Weight	~153.14 g/mol [1]	Varies slightly from unlabeled xylitol (~152.15 g/mol).
Appearance	White crystalline powder	-
Solubility	Soluble in water	-

Experimental Protocols and Research Applications

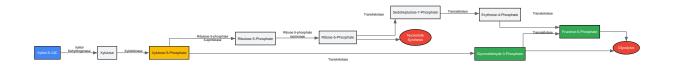
Xylitol-5-13C is a valuable tool in metabolic research and analytical chemistry, primarily utilized as a tracer to elucidate metabolic pathways and as an internal standard for accurate quantification of xylitol and related metabolites in complex biological matrices.

Application in Metabolic Flux Analysis

Stable isotope tracing with compounds like Xylitol-5-13C is a cornerstone of metabolic flux analysis (MFA). By introducing the labeled xylitol to a biological system, researchers can track the incorporation of the 13C atom into various downstream metabolites. This provides a quantitative understanding of the activity of metabolic pathways under different conditions.

One of the key pathways where xylitol plays a role is the Pentose Phosphate Pathway (PPP). Xylitol can be converted to xylulose, which is then phosphorylated to xylulose-5-phosphate, an intermediate of the PPP. By tracing the ¹³C label from Xylitol-5-¹³C, researchers can investigate the flux through this critical pathway, which is involved in nucleotide biosynthesis and maintaining redox balance.





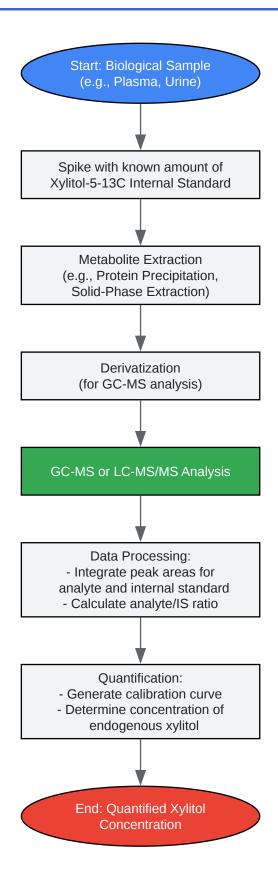
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Figure 1. Entry of Xylitol-5-13C into the Pentose Phosphate Pathway.

Use as an Internal Standard in Mass Spectrometry

The most common application of Xylitol-5-¹³C in drug development and clinical research is as an internal standard for the quantification of unlabeled (endogenous) xylitol in biological samples using mass spectrometry (MS) techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS). The isotopically labeled standard is chemically identical to the analyte of interest but has a different mass, allowing for precise correction of sample loss during preparation and variations in instrument response.





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